

Perbromic acid oxidation state of bromine

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Compound Focus: Perbromic acid

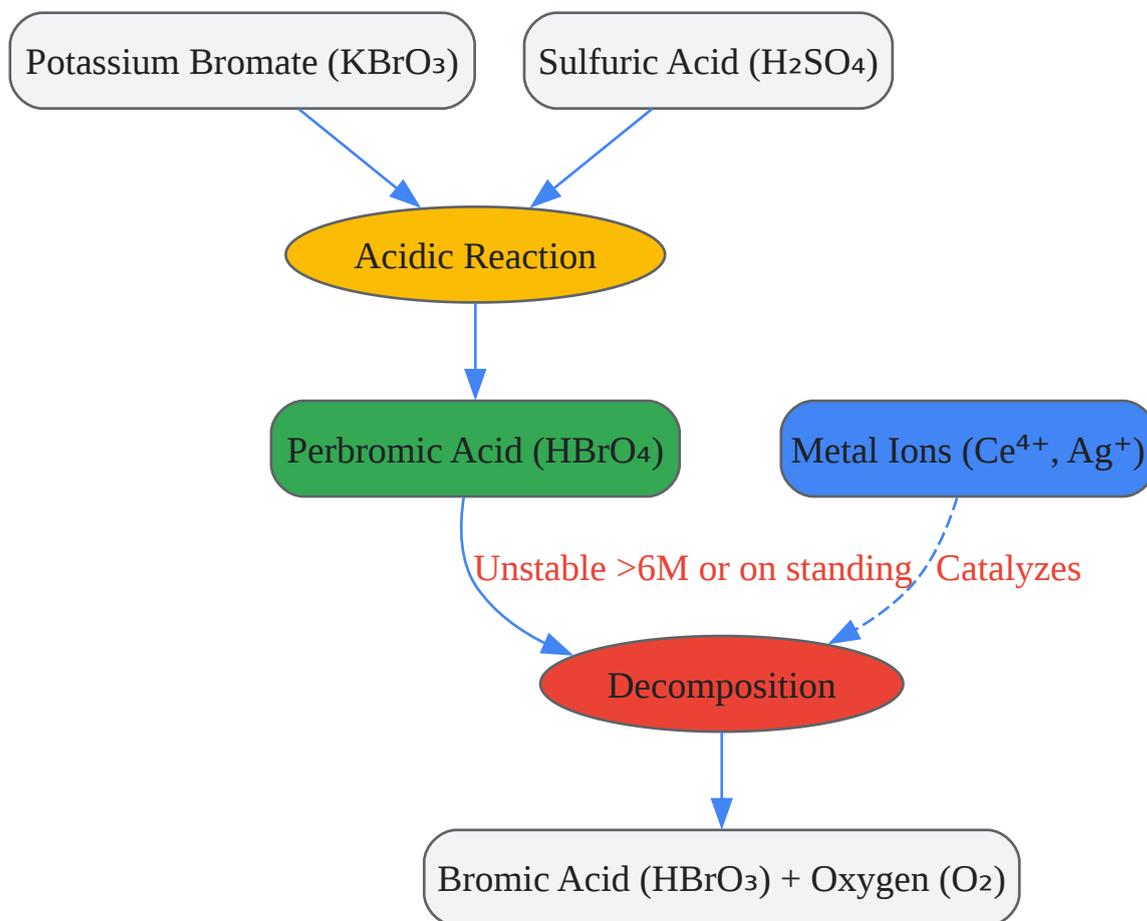
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Synthesis and Stability

The synthesis of **perbromic acid** is challenging due to its inherent instability. Unlike perchloric acid, it **cannot be formed by the displacement of chlorine from perchloric acid** and must be prepared by the protonation of the perbromate ion [1]. One cited preparation method involves the reaction of bromates in a strong acidic environment [2]. The workflow for this synthesis and the stability concerns can be visualized as follows:



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Synthesis and decomposition pathway of **perbromic acid**.

- **Stability Considerations:** **Perbromic acid** is the most unstable of the halogen(VII) oxoacids [1]. Its stability is highly concentration-dependent. While stable in aqueous solutions up to 6M, more concentrated solutions become unstable in air and undergo an **autocatalytic decomposition** into bromic acid and oxygen, which releases toxic brown bromine vapors [1]. This decomposition can be catalyzed by metal ions like Ce^{4+} and Ag^+ [1].

Hazards and Safety Protocols

Perbromic acid is a powerful oxidizer and requires careful handling [1].

- **Primary Hazards:** It is highly **corrosive** and an irritant, posing extreme danger to the skin, eyes, airways, and digestive tract [1]. Overexposure can lead to lung suffocation, loss of consciousness, and organ damage [1].

- **Safety Measures:** Always wear appropriate **personal protective equipment (PPE)**, including gloves, goggles, and a lab coat [2]. Handle the acid in a **fume hood** and store it in a cool, dry place away from reducing agents and combustible materials [1] [2].

Research Context and Comparison

Perbromic acid is used as a powerful oxidizing agent in chemical synthesis, for producing bromine-containing compounds, and in analytical chemistry [2]. The table below compares it with other perhalogen acids.

Property	Perbromic Acid (HBrO ₄)	Perchloric Acid (HClO ₄)	Periodic Acid (HIO ₄)
Oxidizing Power	Strong [2]	Very Strong [2]	Moderate [2]
Thermal Stability	Low (decomposes before melting) [1]	High	Moderate
Corrosivity	Highly Corrosive [2]	Highly Corrosive [2]	Corrosive [2]

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References

1. - Wikipedia Perbromic acid [en.wikipedia.org]
2. How Perbromic Is Used in Synthesis and Analysis Acid [eureka.patsnap.com]

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